

2,2'-Diethyl-3,3'-bioxolane: A Review of Available Technical Data

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Compound of Interest

Compound Name: 2,2'-Diethyl-3,3'-bioxolane

Cat. No.: B15416627

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide consolidates the currently available public information on the physical and chemical properties of **2,2'-Diethyl-3,3'-bioxolane**. Despite a comprehensive search of scientific databases and chemical supplier information, it is important to note that detailed experimental data for this compound is limited. This document presents the available information to serve as a foundational reference for researchers and professionals in the field of drug development and chemical synthesis.

Chemical Identity

Identifier	Value	Source
Chemical Name	2,2'-Diethyl-3,3'-bioxolane	[1]
CAS Number	138610-20-5	[1]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1]
Canonical SMILES	<chem>CCC1C(CCO1)C2CCOC2CC</chem>	[1]
DSSTox Substance ID	DTXSID00579867	[1]

Computed Physicochemical Properties

The following table summarizes the computed, rather than experimentally determined, physicochemical properties of **2,2'-Diethyl-3,3'-bioxolane**. These values are algorithmically generated and should be used as estimations.

Property	Value	Source
Molecular Weight	198.31 g/mol	Calculated
Exact Mass	198.161979940	[1]
XLogP3	2.6	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	3	[1]
Heavy Atom Count	14	[1]
Complexity	161	[1]

Experimental Data

A thorough search for experimentally determined physical and chemical properties of **2,2'-Diethyl-3,3'-bioxolane** yielded no specific data for the following parameters:

- Boiling Point
- Melting Point
- Solubility
- Spectroscopic Data (NMR, Mass Spectrometry, IR)

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2,2'-Diethyl-3,3'-bioxolane** are not readily available in the public domain based on the conducted searches.

Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity of **2,2'-Diethyl-3,3'-bioxolane** or its involvement in any signaling pathways. Therefore, the creation of diagrams for signaling pathways, as requested, is not possible at this time.

Conclusion and Data Gaps

The information available for **2,2'-Diethyl-3,3'-bioxolane** is sparse and primarily consists of its basic chemical identifiers and computed properties. A significant gap in knowledge exists regarding its experimental physical properties, spectroscopic characterization, and biological function. Researchers interested in this compound would likely need to perform de novo synthesis and characterization to obtain the necessary data for further investigation and application in drug development or other scientific pursuits. The lack of available data prevents the creation of detailed experimental workflows or the visualization of its interactions in biological systems.

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References

- 1. 2,2'-Diethyl-3,3'-bioxolane | lookchem [lookchem.com]
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